

# A Comprehensive Technical Guide to the Chemical Properties of Sodium Hypochlorite Pentahydrate

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## Compound of Interest

Compound Name: Hypochlorite

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## Introduction

Sodium **hypochlorite** pentahydrate ( $\text{NaOCl} \cdot 5\text{H}_2\text{O}$ ) is the crystalline, hydrated form of sodium **hypochlorite**, a compound widely recognized for its potent oxidizing and disinfecting properties. Unlike its anhydrous counterpart, which is highly unstable and explosive, the pentahydrate form offers significantly greater stability, making it a safer and more manageable reagent for a variety of applications in research and industrial settings.<sup>[1]</sup> This guide provides an in-depth overview of the core chemical properties of sodium **hypochlorite** pentahydrate, presenting quantitative data, experimental methodologies, and key reaction pathways to support its use in scientific research and drug development.

## Physicochemical Properties

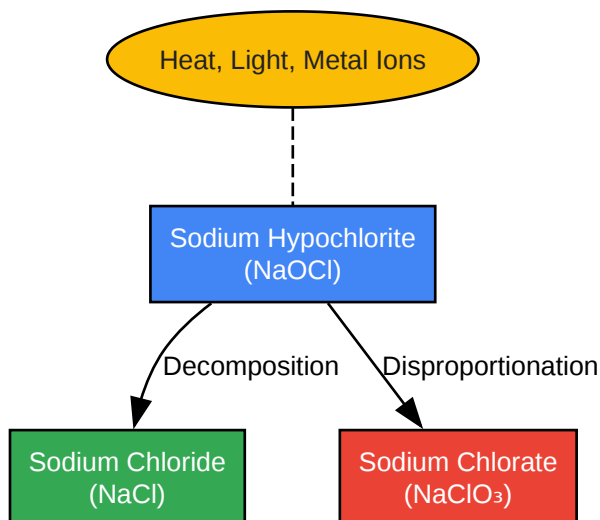
Sodium **hypochlorite** pentahydrate presents as a pale greenish-yellow crystalline solid.<sup>[1][2]</sup> It is the stable form of sodium **hypochlorite**, containing approximately 44% NaOCl by weight.<sup>[2]</sup> <sup>[3]</sup> This crystalline structure minimizes the risks associated with the anhydrous form, which is prone to explosive decomposition.<sup>[1]</sup>

Property	Value	Reference(s)
Molecular Formula	NaOCl·5H <sub>2</sub> O	[1][4]
Molecular Weight	164.52 g/mol	[1][5]
Appearance	Pale greenish-yellow orthorhombic crystals	[1][2]
Melting Point	18-27 °C (decomposes above 30 °C)	[1][2][6]
Solubility in Water	29.3 g/100 mL (at 0 °C)	[2][7]
Active Chlorine Content	Approximately 39-44%	[1]
Density	1.11 g/cm <sup>3</sup>	[2][6]
Cl–O Bond Length	1.686 Å	[2]

## Stability and Decomposition

The stability of sodium **hypochlorite** pentahydrate is a key advantage over the anhydrous form. It is stable when stored under refrigeration (below 7-10°C).[1][8] At room temperature, it decomposes rapidly.[2] One study reported only 1% decomposition after 360 days when stored at 7°C.[2] The decomposition of sodium **hypochlorite** in solution is known to be accelerated by factors such as heat, light, and the presence of certain metal ions. The primary decomposition pathway involves the formation of sodium chloride and sodium chlorate.[8]

## Decomposition Pathway of Sodium Hypochlorite

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Caption: Decomposition of sodium **hypochlorite** yields sodium chloride and sodium chlorate.

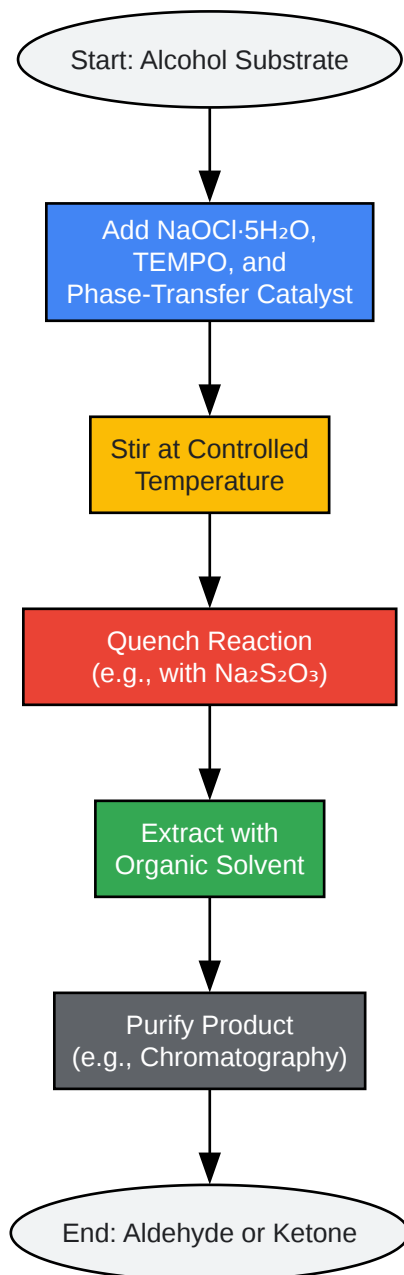
## Chemical Reactivity and Applications in Organic Synthesis

Sodium **hypochlorite** pentahydrate is a versatile oxidizing and chlorinating agent in organic synthesis. Its solid form allows for more precise stoichiometric control compared to aqueous solutions.[1]

### Oxidation of Alcohols

A significant application is the oxidation of primary and secondary alcohols to aldehydes and ketones, respectively. This can be achieved with or without catalysts.[3] TEMPO (2,2,6,6-tetramethylpiperidine-1-oxyl) is a commonly used catalyst for these transformations.[3][9]

## Workflow for TEMPO-Catalyzed Oxidation of Alcohols



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Caption: General workflow for the oxidation of alcohols using NaOCl·5H<sub>2</sub>O.

## Other Synthetic Applications

Beyond alcohol oxidation, sodium **hypochlorite** pentahydrate is utilized in a range of other transformations, including:

- Oxidation of sulfides to sulfoxides or sulfones.[\[3\]](#)
- Glycol cleavage.[\[3\]](#)
- Synthesis of N-sulfonyloxaziridines.[\[3\]](#)
- Oxidative dearomatization of phenols.[\[3\]](#)
- Chlorination of alkenes.[\[10\]](#)

## Experimental Protocols

### Synthesis of Sodium Hypochlorite Pentahydrate

A common laboratory-scale synthesis involves the reaction of chlorine gas with a concentrated sodium hydroxide solution at a controlled temperature.[\[1\]](#)[\[11\]](#)

Materials:

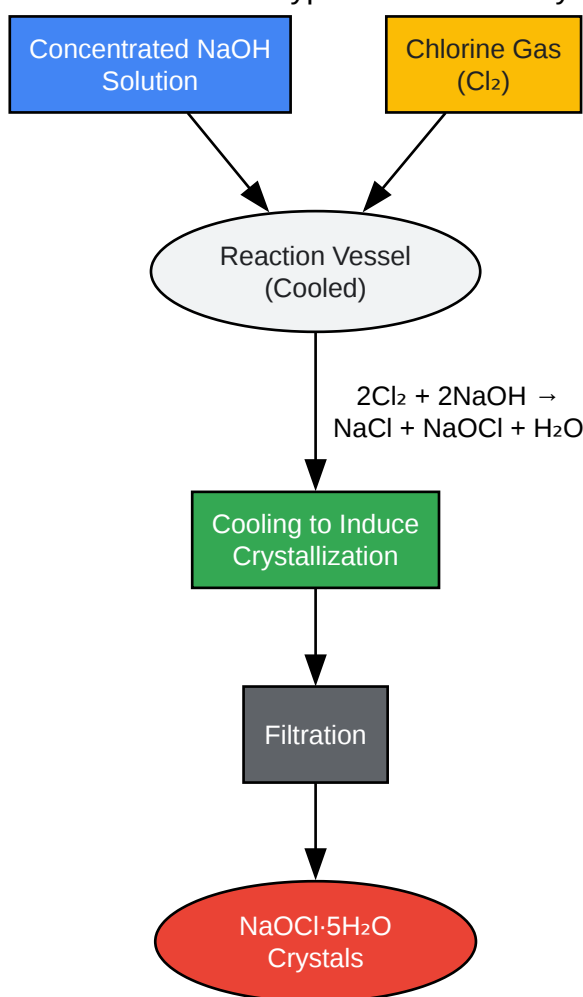
- Concentrated sodium hydroxide solution
- Chlorine gas
- Ice bath

Procedure:

- Cool a concentrated solution of sodium hydroxide in an ice bath.
- Bubble chlorine gas through the cold sodium hydroxide solution. The reaction is exothermic and the temperature should be maintained below a certain threshold to favor the formation of **hypochlorite** over chlorate.

- Continue the addition of chlorine gas until the desired concentration of sodium **hypochlorite** is reached.
- The resulting solution is then cooled further to induce the crystallization of sodium **hypochlorite** pentahydrate.[1]
- The crystals can be collected by filtration.[11]

## Synthesis of Sodium Hypochlorite Pentahydrate



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Caption: Simplified workflow for the synthesis of NaOCl·5H<sub>2</sub>O.

## TEMPO-Catalyzed Oxidation of a Secondary Alcohol

The following is a representative protocol for the oxidation of a secondary alcohol to a ketone.

Materials:

- Secondary alcohol
- Sodium **hypochlorite** pentahydrate ( $\text{NaOCl} \cdot 5\text{H}_2\text{O}$ )
- TEMPO
- Phase-transfer catalyst (e.g., tetrabutylammonium hydrogen sulfate)
- Organic solvent (e.g., dichloromethane)
- Saturated sodium thiosulfate solution
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve the secondary alcohol, TEMPO, and the phase-transfer catalyst in the organic solvent.
- Cool the mixture in an ice bath.
- Add sodium **hypochlorite** pentahydrate portion-wise while monitoring the reaction progress (e.g., by TLC).
- Upon completion, quench the reaction by adding saturated sodium thiosulfate solution.
- Separate the organic layer and wash sequentially with saturated sodium bicarbonate solution and brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude ketone.
- Purify the product by a suitable method, such as column chromatography.

## Safety and Handling

Sodium **hypochlorite** pentahydrate is a strong oxidizing agent and is corrosive.[5][12] It may intensify fire.[5] Contact with acids liberates toxic chlorine gas.[2] It is also harmful if swallowed and causes severe skin burns and eye damage.[5][12] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[12][13] Store in a cool, dry, well-ventilated area away from incompatible materials such as acids, organic compounds, and metals.[14][15]

## Conclusion

Sodium **hypochlorite** pentahydrate is a valuable reagent that offers the powerful oxidizing and chlorinating properties of **hypochlorite** in a more stable and manageable crystalline form. Its utility in organic synthesis is well-documented, providing efficient and often environmentally benign pathways to a variety of functional group transformations. A thorough understanding of its chemical properties, stability, and safe handling procedures is essential for its effective and safe utilization in research and development.

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